

Safeguarding the Essence: Advanced Microencapsulation Protocols for Volatile Musk Fixatives

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1,4-Dioxacyclopentadecan-5-one

CAS No.: 1898-97-1

Cat. No.: B3034561

[Get Quote](#)

Introduction: The Imperative for Encapsulating Musk Fixatives

Musk fixatives, the soul of many iconic fragrances, are prized for their unique olfactory character and their ability to prolong the life of a scent.[1] However, their inherent volatility and susceptibility to degradation pose significant challenges in product formulation.[2] Unprotected, these valuable molecules can be lost to evaporation or degraded by exposure to light, heat, and oxygen, diminishing the sensory impact and shelf-life of the final product.[2]

Microencapsulation offers a robust solution, creating a protective barrier around the musk compounds to ensure their stability and control their release.[3] This guide provides an in-depth exploration of key microencapsulation techniques, offering detailed protocols and expert insights for researchers, scientists, and drug development professionals.

Choosing the Right Armor: A Comparative Overview of Encapsulation Technologies

The selection of an appropriate microencapsulation method is paramount and depends on the physicochemical properties of the musk fixative, the desired release profile, and the final application.[4] Here, we delve into four powerful techniques: spray drying, complex coacervation, interfacial polymerization, and cyclodextrin inclusion complexation.

Technique	Principle	Typical Particle Size (µm)	Advantages	Disadvantages	Common Wall Materials
Spray Drying	Atomization of a fragrance emulsion into a hot air stream, leading to rapid evaporation of the solvent and formation of a solid matrix.[5]	10 - 100	Cost-effective, scalable, produces free-flowing powder.[5][6]	Thermal stress on sensitive molecules, potential for surface oil.[5]	Modified starches, maltodextrin, gum arabic.
Complex Coacervation	Spontaneous liquid-liquid phase separation of two oppositely charged polymers in an aqueous solution to form a shell around dispersed oil droplets.[7]	20 - 500	High payload, excellent protection, versatile release mechanisms.[3][8]	Multi-step process, sensitive to pH and temperature, potential for residual cross-linkers.[9]	Gelatin, gum arabic, pectin, chitosan.[7][9]

Interfacial Polymerization	Polymerization reaction at the interface of an oil-in-water emulsion, forming a solid polymer shell around the core material. [10]	1 - 1000	Robust, impermeable shell, good for protecting reactive cores. [10] [11]	Use of organic solvents and monomers, potential for residual reactants. [12]	Polyurethane, polyurea, polyamide. [11] [12]
Cyclodextrin Inclusion Complexation	Entrapment of a "guest" molecule (musk) within the hydrophobic cavity of a "host" cyclodextrin molecule. [13]	Molecular	High stability, enhanced water solubility, protection from light and oxidation. [14]	Limited to molecules that fit the cavity, can be expensive. [13]	β -cyclodextrin, hydroxypropyl- β -cyclodextrin. [14]

Section 1: Spray Drying - The Workhorse of Fragrance Encapsulation

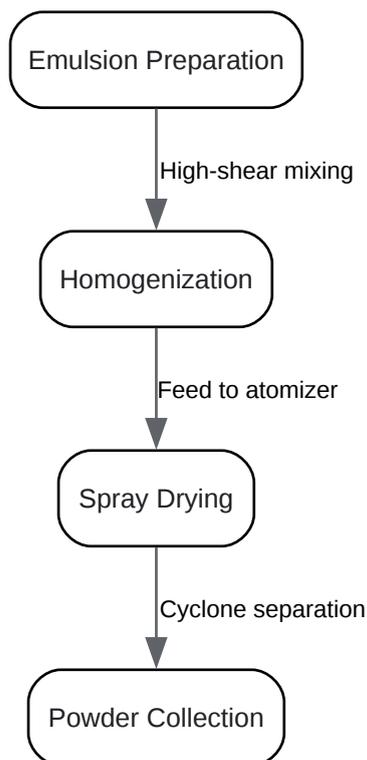
Spray drying is a widely adopted technique for its efficiency and scalability in converting liquid fragrances into stable powders.[\[5\]](#)[\[15\]](#) The process involves creating an emulsion of the musk oil in an aqueous solution of a carrier material, which is then atomized into a heated chamber to rapidly evaporate the water.[\[5\]](#)

Causality Behind Experimental Choices

The success of spray drying hinges on the careful optimization of several parameters. The inlet air temperature must be high enough for efficient water evaporation but low enough to prevent degradation of the musk compound.[\[16\]](#)[\[17\]](#) The feed flow rate and atomization pressure are adjusted to control the droplet size, which in turn influences the final particle size and release

characteristics.[18] The choice of carrier material is critical; it must have good film-forming properties to create a dense, non-porous matrix that minimizes fragrance loss.[19][20]

Experimental Workflow: Spray Drying



[Click to download full resolution via product page](#)

Caption: Workflow for spray drying encapsulation.

Protocol: Spray Drying of a Polycyclic Musk (e.g., Galaxolide)

1. Emulsion Preparation:

- Dissolve 200g of modified starch (e.g., CAPSUL®) in 600g of deionized water at 50°C with gentle agitation to form the carrier solution.
- In a separate vessel, weigh 200g of Galaxolide.

- Slowly add the Galaxolide to the carrier solution under high-shear mixing (e.g., using a rotor-stator homogenizer at 5000 rpm for 10 minutes) to form a coarse oil-in-water emulsion.

2. Homogenization:

- Pass the coarse emulsion through a high-pressure homogenizer at 300 bar for two passes to reduce the oil droplet size to 1-2 μm . This creates a stable, fine emulsion.

3. Spray Drying:

- Set the spray dryer (e.g., a BUCHI Mini Spray Dryer B-290) parameters as follows:
 - Inlet temperature: 180°C
 - Outlet temperature: 80-90°C
 - Feed pump rate: 10 mL/min
 - Aspirator flow rate: 35 m³/h
 - Nozzle type: Two-fluid nozzle
- Continuously stir the emulsion while feeding it into the spray dryer.

4. Powder Collection and Storage:

- Collect the resulting dry powder from the cyclone collector.
- Store the microcapsules in an airtight, light-proof container at room temperature.

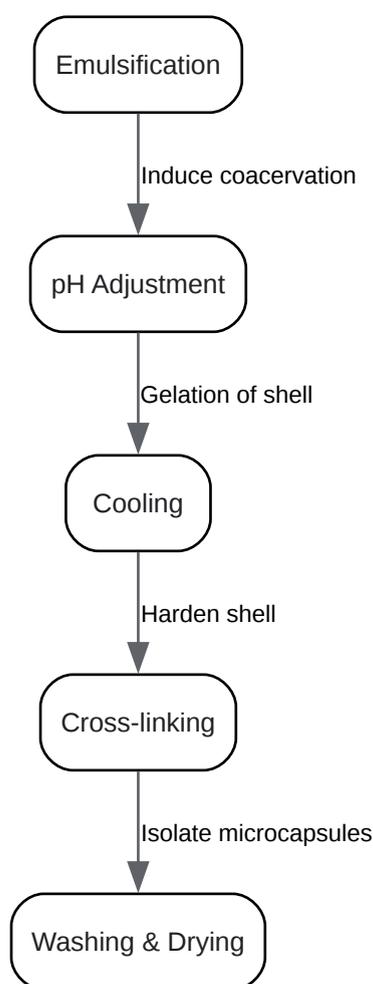
Section 2: Complex Coacervation - Building a Natural Shell

Complex coacervation is a versatile technique that utilizes the electrostatic attraction between two oppositely charged biopolymers, such as gelatin and gum arabic, to form a protective shell around oil droplets.^{[7][21]} This method is particularly valued for its use of natural, food-grade materials and its ability to achieve high encapsulation efficiencies.^{[8][22]}

Causality Behind Experimental Choices

The formation of the coacervate is highly dependent on pH. The pH of the system is adjusted to a point where the two polymers have opposite charges, maximizing their electrostatic attraction.[7] Temperature is also a critical factor; the process is typically initiated at a temperature above the gelling point of gelatin to ensure the formation of a liquid coacervate that can evenly coat the oil droplets.[7] Subsequent cooling below the gelling point solidifies the shell. A cross-linking agent, such as glutaraldehyde or a natural alternative like tannic acid, is often used to strengthen the microcapsule walls.[21]

Experimental Workflow: Complex Coacervation



[Click to download full resolution via product page](#)

Caption: Workflow for complex coacervation.

Protocol: Complex Coacervation of a Macrocyclic Musk (e.g., Ethylene Brassylate)

1. Solution Preparation:

- Prepare a 2% (w/v) solution of gelatin (Type A) in deionized water at 50°C.
- Prepare a 2% (w/v) solution of gum arabic in deionized water at 50°C.

2. Emulsification:

- Add 100 mL of the gelatin solution to a reaction vessel equipped with a mechanical stirrer.
- Add 20g of Ethylene Brassylate to the gelatin solution and stir at 500 rpm for 15 minutes to create a dispersion.

3. Coacervation:

- Slowly add 100 mL of the gum arabic solution to the dispersion while maintaining the temperature at 50°C and stirring.
- Adjust the pH of the mixture to 4.0 by the dropwise addition of 10% (v/v) acetic acid. The solution will become turbid, indicating the formation of the coacervate.

4. Shell Formation and Hardening:

- Begin to cool the mixture to 10°C at a rate of 1°C/min while continuing to stir. This will cause the coacervate to deposit around the oil droplets and solidify.
- Once the temperature reaches 10°C, add 2 mL of a 25% (v/v) glutaraldehyde solution and allow the mixture to stir for 12 hours at 10°C to cross-link the microcapsule walls.

5. Isolation and Drying:

- Allow the microcapsules to settle, then decant the supernatant.
- Wash the microcapsules three times with deionized water.

- Freeze-dry the microcapsules to obtain a free-flowing powder.

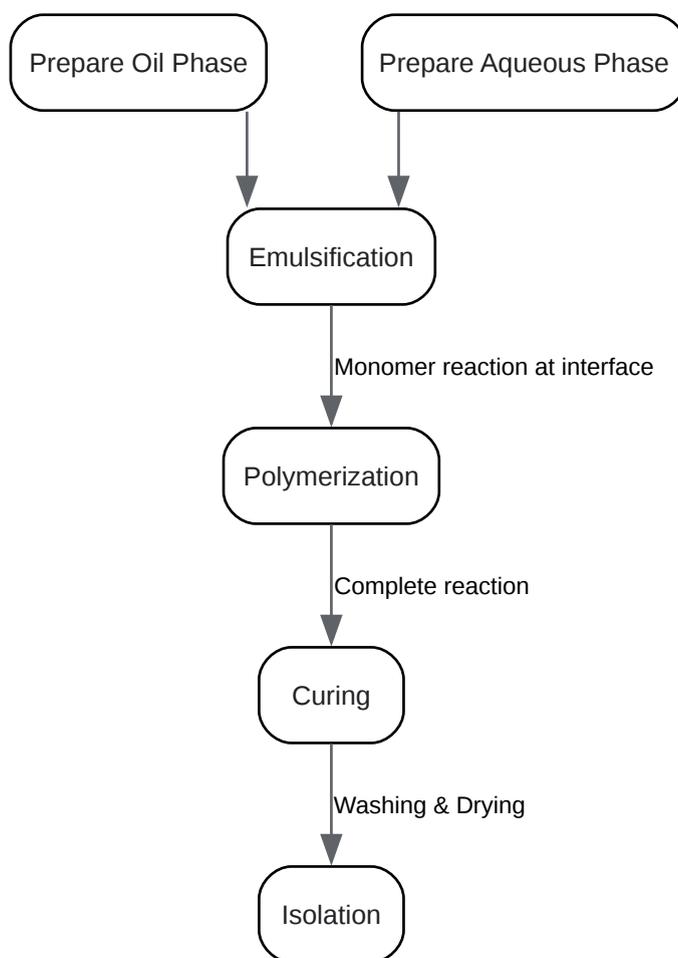
Section 3: Interfacial Polymerization - Engineering a Robust Barrier

Interfacial polymerization involves the reaction of two monomers at the interface of an oil-in-water emulsion to form a polymer shell.^[10] This technique is capable of producing highly robust and impermeable microcapsules, making it ideal for protecting sensitive or reactive musk compounds.^{[11][23]}

Causality Behind Experimental Choices

In a typical polyurethane or polyurea system, a diisocyanate monomer is dissolved in the oil phase (containing the musk), and a diol or diamine is dissolved in the aqueous phase.^{[11][12]} The polymerization reaction is initiated at the oil-water interface when the two phases are emulsified. The choice of monomers determines the properties of the resulting polymer shell, such as its thickness, permeability, and mechanical strength. The stirring speed during emulsification is a key parameter for controlling the size of the microcapsules.^[10]

Experimental Workflow: Interfacial Polymerization



[Click to download full resolution via product page](#)

Caption: Workflow for interfacial polymerization.

Protocol: Interfacial Polymerization for a Nitro-Musk (e.g., Musk Ketone)

1. Oil Phase Preparation:

- In a beaker, dissolve 10g of toluene diisocyanate (TDI) in 40g of Musk Ketone.

2. Aqueous Phase Preparation:

- Dissolve 2g of polyvinyl alcohol (PVA) as a stabilizer in 200 mL of deionized water.
- Add 5g of ethylene diamine to the aqueous solution.

3. Emulsification and Polymerization:

- Add the oil phase to the aqueous phase under high-speed homogenization (e.g., 8000 rpm) for 5 minutes to form an oil-in-water emulsion.
- Transfer the emulsion to a reaction vessel with a mechanical stirrer and heat to 60°C.
- Maintain stirring at 300 rpm for 3 hours to allow the interfacial polymerization to proceed.

4. Curing and Isolation:

- Cool the reaction mixture to room temperature.
- Filter the microcapsules and wash them thoroughly with deionized water and then with ethanol to remove any unreacted monomers.
- Dry the microcapsules in an oven at 40°C for 24 hours.

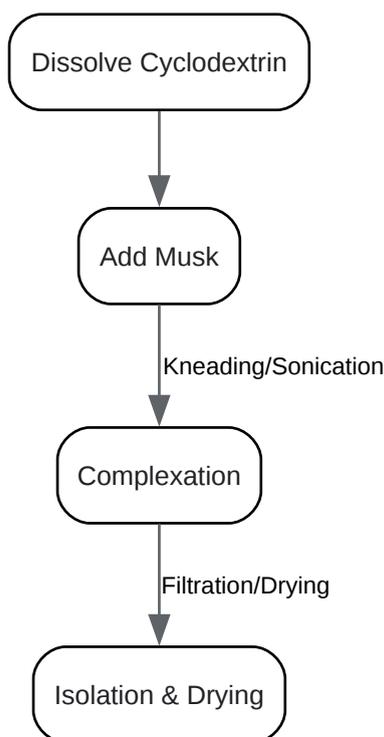
Section 4: Cyclodextrin Inclusion Complexation - Molecular Entrapment

Cyclodextrin inclusion complexation is a non-covalent encapsulation method where a single musk molecule (the "guest") is entrapped within the hydrophobic cavity of a cyclodextrin molecule (the "host").^[13] This technique is highly effective at stabilizing volatile compounds, protecting them from degradation, and enhancing their water solubility.^[14]

Causality Behind Experimental Choices

The formation of an inclusion complex is driven by the favorable interaction of the hydrophobic musk molecule with the nonpolar interior of the cyclodextrin cavity, while the hydrophilic exterior of the cyclodextrin maintains solubility in water.^[13] The choice of cyclodextrin (e.g., β -cyclodextrin) depends on the size and shape of the musk molecule to ensure a good fit. The complex is typically formed by mixing the musk and cyclodextrin in an aqueous solution, often with the aid of kneading or sonication to enhance complexation efficiency.^[24]

Experimental Workflow: Cyclodextrin Inclusion Complexation



[Click to download full resolution via product page](#)

Caption: Workflow for cyclodextrin inclusion complexation.

Protocol: Cyclodextrin Inclusion Complexation of a Polycyclic Musk (e.g., Tonalide)

1. Complex Formation:

- Dissolve 11.35g (0.01 mol) of β -cyclodextrin in 100 mL of a 1:1 ethanol/water solution at 60°C.
- In a separate container, dissolve 2.58g (0.01 mol) of Tonalide in 20 mL of ethanol.
- Slowly add the Tonalide solution to the β -cyclodextrin solution with vigorous stirring.
- Continue to stir the mixture at 60°C for 4 hours.

2. Crystallization and Isolation:

- Slowly cool the mixture to 4°C and leave it to stand for 24 hours to allow the inclusion complex to precipitate.
- Collect the precipitate by vacuum filtration.
- Wash the precipitate with a small amount of cold ethanol to remove any uncomplexed Tonalide.

3. Drying:

- Dry the resulting white powder in a vacuum oven at 50°C to a constant weight.

Characterization and Quality Control

A thorough characterization of the microcapsules is essential to ensure their quality and performance.

- Scanning Electron Microscopy (SEM): Used to visualize the morphology, surface texture, and size of the microcapsules.
- Differential Scanning Calorimetry (DSC): Provides information on the thermal properties of the microcapsules and can be used to confirm the encapsulation of the musk.[25]
- Thermogravimetric Analysis (TGA): Determines the thermal stability of the microcapsules and can be used to quantify the loading of the musk compound.[23]
- Gas Chromatography (GC): Used to determine the encapsulation efficiency by measuring the amount of unencapsulated (surface) oil and the total amount of encapsulated oil after extraction.[4][26]

Release Mechanisms and Stability

The release of the encapsulated musk can be triggered by various mechanisms, including diffusion through the capsule wall, rupture of the shell by mechanical force (e.g., friction in laundry applications), or dissolution of the wall material.[6][27][28] Stability studies are crucial to evaluate the long-term performance of the microcapsules in the final product formulation.[15]

Conclusion

Microencapsulation is a powerful technology for protecting volatile musk fixatives, enhancing their stability, and controlling their release in a wide range of applications, from fine fragrances to laundry care products.^{[5][8][29][30]} The choice of encapsulation technique and the careful optimization of process parameters are critical to achieving the desired performance. The protocols and insights provided in this guide offer a solid foundation for researchers and formulators to harness the full potential of microencapsulation for these valuable fragrance ingredients.

References

- Micro Caps Tech. (n.d.). Molecular microencapsulation for liquid detergents and softeners. Retrieved from [\[Link\]](#)
- The Clean Haven. (2025, July 1). The Science Behind Microencapsulated Fragrances In Cleaning Products | How It Works & Why It Matters. Retrieved from [\[Link\]](#)
- Zhao, H., Fei, X., Cao, L., & Zhang, B. (2019). The Fabrication of Fragrance Microcapsules and Their Sustained and Broken Release Behavior. *Polymers*, 11(2), 215. Retrieved from [\[Link\]](#)
- Zhao, H., Fei, X., Cao, L., & Zhang, B. (2019). The Fabrication of Fragrance Microcapsules and Their Sustained and Broken Release Behavior. ResearchGate. Retrieved from [\[Link\]](#)
- Mertgenç, C., Enginar, H., & Yılmaz, H. (2021). Microencapsulation of Fragrance with Polyurethane—Urea and Application on Different Fabrics. *Iranian Journal of Science and Technology, Transactions A: Science*, 45(5), 1729-1740. Retrieved from [\[Link\]](#)
- YESER Chemicals. (2025, March 25). Microencapsulated Fragrance: The Science Behind Long-Lasting Freshness in Detergents! Retrieved from [\[Link\]](#)
- Micro Caps Tech. (n.d.). Microencapsulation for detergents and softeners. Retrieved from [\[Link\]](#)
- Szweda, P., et al. (2023). Microencapsulation as a Route for Obtaining Encapsulated Flavors and Fragrances. *Molecules*, 28(3), 1363. Retrieved from [\[Link\]](#)

- Yingde Vancy. (2023, August 8). Fragrance Microcapsules: Unveiling the Secret to Lasting Scents in Laundry and Beyond. Retrieved from [\[Link\]](#)
- Grand Ingredients. (n.d.). Fragrance Encapsulation for Long-Lasting Aroma Performance. Retrieved from [\[Link\]](#)
- Nishimura, T., et al. (2024). One-Pot Synthesis of Biobased Acrylic Microcapsules for Controlled Release of Fragrance in Consumers Products. ACS Applied Polymer Materials. Retrieved from [\[Link\]](#)
- Givaudan. (n.d.). Analytical Strategies for Fragrance Performance Measurements. Retrieved from [\[Link\]](#)
- Mertgenç, C., Enginar, H., & Yilmaz, H. (2021). Microencapsulation of Fragrance with Polyurethane—Urea and Application on Different Fabrics. ResearchGate. Retrieved from [\[Link\]](#)
- Russell, S., & Bruns, N. (2023). Encapsulation of Fragrances in Micro- and Nano-Capsules, Polymeric Micelles, and Polymersomes. Macromolecular rapid communications, 44(16), e2300120. Retrieved from [\[Link\]](#)
- Instaquim. (2025, May 9). Fragrance Microcapsules in Fabric Softeners: Release and Compatibility. Retrieved from [\[Link\]](#)
- Dobre, A. A., et al. (2022). Coacervation as a Novel Method of Microencapsulation of Essential Oils—A Review. Polymers, 14(23), 5296. Retrieved from [\[Link\]](#)
- CN103394314B - A kind of preparation method of microcapsules of polyurethane parcel essential oil. (n.d.). Google Patents.
- Pakzad, H., et al. (2013). Preparation and characterization of gelatin/gum arabic microcapsules containing peppermint oil. IJE Transactions B: Applications, 26(8), 807-814. Retrieved from [\[Link\]](#)
- Jaskulski, M., et al. (2022). Methods of encapsulation efficiency determination. ResearchGate. Retrieved from [\[Link\]](#)

- Badke, B. D. S., et al. (2021). Experimental parameters of the coacervation between gelatin (2.5 wt%) and gum arabic (2.5 wt%), using calendula oils as the core material. ResearchGate. Retrieved from [[Link](#)]
- International Journal of Novel Research and Development. (2024, May 5). Scents That Endure: Exploring the Longevity of Perfumes. Retrieved from [[Link](#)]
- The Clean Haven. (2025, July 1). The Science Behind Microencapsulated Fragrances In Cleaning Products | How It Works & Why It Matters. Retrieved from [[Link](#)]
- EP3969163A1 - Biodegradable polyurea/polyurethane microcapsules. (n.d.). Google Patents.
- Zhao, H., et al. (2016). Preparation of High Encapsulation Efficiency Fragrance Microcapsules and Application in Textile. RSC Advances. Retrieved from [[Link](#)]
- ResearchGate. (2018, March 28). Can anyone suggest me the best protocol for microencapsulation of essential oils with gelatin and gum arabic using complex coacervation method? Retrieved from [[Link](#)]
- WO2014029695A1 - Method to improve the performance of encapsulated fragrances. (n.d.). Google Patents.
- Lampart, M., & Leuenberger, H. (1992). Perfume Microencapsulation by Complex Coacervation. CHIMIA International Journal for Chemistry, 46(4), 101-104. Retrieved from [[Link](#)]
- Micro Caps Tech. (n.d.). Microencapsulation by Interfacial Polymerization. Retrieved from [[Link](#)]
- Zhang, Y., et al. (2021). Optimization of Spray-Drying Parameters for Formulation Development at Preclinical Scale. Pharmaceutics, 13(12), 2179. Retrieved from [[Link](#)]
- Blanchet, C., et al. (2015). Fragrant Microcapsules Based on β -Cyclodextrin for Cosmetotextile Application. Journal of Encapsulation and Adsorption Sciences, 5(2), 78-91. Retrieved from [[Link](#)]
- Science.gov. (n.d.). polycyclic musk fragrance: Topics by Science.gov. Retrieved from [[Link](#)]

- Shishir, M. R., & Chen, W. (2017). Optimization of spray drying process parameters for the food bioactive ingredients. *Drying Technology*, 35(13), 1535-1551. Retrieved from [[Link](#)]
- Shishir, M. R., & Chen, W. (2017). Optimization of spray drying process parameters for the food bioactive ingredients. ResearchGate. Retrieved from [[Link](#)]
- da Silva, J. K., et al. (2021). Optimization of drying parameters in the microencapsulation of volatile oil from *Spiranthera odoratissima* leaves. ResearchGate. Retrieved from [[Link](#)]
- Biomonitoring California. (n.d.). Synthetic Polycyclic Musks. Retrieved from [[Link](#)]
- NICNAS. (2016, November 25). Tonalide and related polycyclic musks: Environment tier II assessment. Retrieved from [[Link](#)]
- Jullian, C., et al. (2008). Synthesis and Characterization of the Inclusion Complex of β -cyclodextrin and Azomethine. *Journal of the Chilean Chemical Society*, 53(2), 1477-1481. Retrieved from [[Link](#)]
- Li, Y., et al. (2022). Fabrication and Characterization of β -Cyclodextrin/Mosla Chinensis Essential Oil Inclusion Complexes: Experimental Design and Molecular Modeling. *Molecules*, 27(24), 8996. Retrieved from [[Link](#)]
- Matysiak, J., Gorzel, M., & Skrzypek, A. (2021). Synthetic musk odorants in cosmetic products. *Archives of Physiotherapy and Global Researches*, 25(1), 43-51. Retrieved from [[Link](#)]
- Jedelský, J., et al. (2023). Optimization of Spray Drying Process Parameters for the Preparation of Inhalable Mannitol-Based Microparticles Using a Box-Behnken Experimental Design. *Processes*, 11(2), 457. Retrieved from [[Link](#)]
- Yilmaz, G., & Işıklan, N. (2024). Synthesis and characterization of β -cyclodextrin polymers and its performance as a drug carrier. ResearchGate. Retrieved from [[Link](#)]
- US7838487B2 - Macrocyclic musk. (n.d.). Google Patents.
- Mohammadi, A., et al. (2018). Preparation and Characterization of Nanoparticle β -Cyclodextrin:Geraniol Inclusion Complexes. *Iranian journal of pharmaceutical research* :

IJPR, 17(4), 1436–1446. Retrieved from [\[Link\]](#)

- CeresLab. (2025, July 7). Ethylene Brassylate. Retrieved from [\[Link\]](#)
- Sarochem. (n.d.). Ethylene Brassylate (Musk T) | 99.5 % Pure (Min.). Retrieved from [\[Link\]](#)
- Matysiak, J., Gorzel, M., & Skrzypek, A. (2021). Synthetic musk odorants in cosmetic products. Archives of Physiotherapy and Global Researches, 25(1), 43-51. Retrieved from [\[Link\]](#)
- The Fragrance Conservatory. (n.d.). Ethylene brassylate. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Publishers Panel [apgrjournal.com]
2. grandingredients.com [grandingredients.com]
3. Fragrance Microcapsules: Unveiling the Secret to Lasting Scents in Laundry and Beyond [stppgroup.com]
4. Microencapsulation as a Route for Obtaining Encapsulated Flavors and Fragrances [mdpi.com]
5. Molecular microencapsulation for liquid detergents and softeners – Micro Caps Tech [microcapsules-technologies.com]
6. fychemgroup.com [fychemgroup.com]
7. Coacervation as a Novel Method of Microencapsulation of Essential Oils—A Review - PMC [pmc.ncbi.nlm.nih.gov]
8. fychemgroup.com [fychemgroup.com]
9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
10. microcapsules-technologies.com [microcapsules-technologies.com]
11. semanticscholar.org [semanticscholar.org]

- 12. CN103394314B - A kind of preparation method of microcapsules of polyurethane parcel essential oil - Google Patents [patents.google.com]
- 13. mdpi.com [mdpi.com]
- 14. Fabrication and Characterization of β -Cyclodextrin/Mosla Chinensis Essential Oil Inclusion Complexes: Experimental Design and Molecular Modeling - PMC [pubmed.ncbi.nlm.nih.gov]
- 15. Fragrance Microcapsules in Fabric Softeners: Release and Compatibility - News | InstaQuim, Industrial and Professional Cleaning Products [instaquim.com]
- 16. Optimization of Spray-Drying Parameters for Formulation Development at Preclinical Scale - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. semanticscholar.org [semanticscholar.org]
- 18. mdpi.com [mdpi.com]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. ije.ir [ije.ir]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
- 24. Preparation and Characterization of Nanoparticle β -Cyclodextrin:Geraniol Inclusion Complexes - PMC [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. WO2014029695A1 - Method to improve the performance of encapsulated fragrances - Google Patents [patents.google.com]
- 27. researchgate.net [researchgate.net]
- 28. mdpi.com [mdpi.com]
- 29. m.youtube.com [m.youtube.com]
- 30. microcapsules-technologies.com [microcapsules-technologies.com]
- To cite this document: BenchChem. [Safeguarding the Essence: Advanced Microencapsulation Protocols for Volatile Musk Fixatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3034561#microencapsulation-techniques-for-volatile-musk-fixatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com